

Application Notes and Protocols for ML-298 in Neuroscience Research

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Compound of Interest

Compound Name: ML-298

Cat. No.: B593057

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Introduction

ML-298 is a potent and selective small molecule activator of G-protein-gated inwardly rectifying potassium (GIRK) channels containing the GIRK1 subunit.[1][2][3] It functions in a G-protein-independent manner, offering a powerful tool for the direct modulation of neuronal excitability.[4][5] This document provides detailed application notes and experimental protocols for the use of **ML-298** in neuroscience research, with a focus on its application in studying neuronal signaling and its potential as an anticonvulsant.

Mechanism of Action

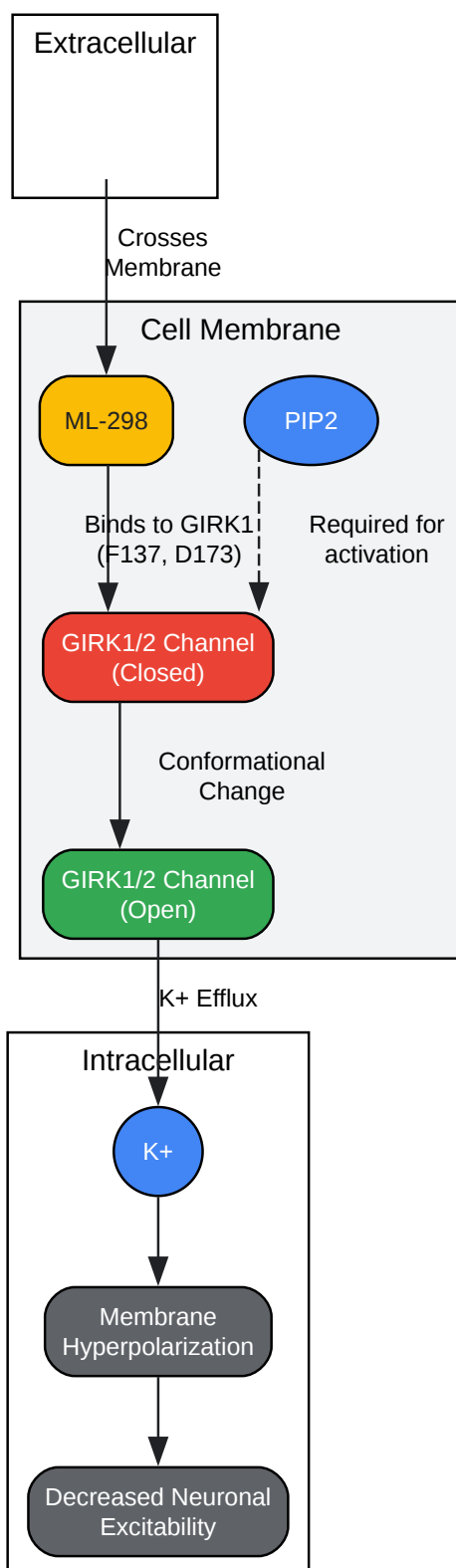
ML-298 directly activates GIRK channels that are heterotetramers containing the GIRK1 subunit, such as GIRK1/2 and GIRK1/4 channels.[2][5] Unlike endogenous activation via G-protein coupled receptors (GPCRs), **ML-298**'s action does not require G β subunit binding.[5] However, its activity is dependent on the presence of the membrane phospholipid Phosphatidylinositol 4,5-bisphosphate (PIP2).[5] The binding site for **ML-298** on the GIRK1 subunit involves key amino acid residues, including F137 in the pore helix and D173 in the second membrane-spanning domain.[5] Activation of GIRK channels by **ML-298** leads to an efflux of potassium ions, resulting in hyperpolarization of the neuronal membrane and a subsequent decrease in neuronal excitability.

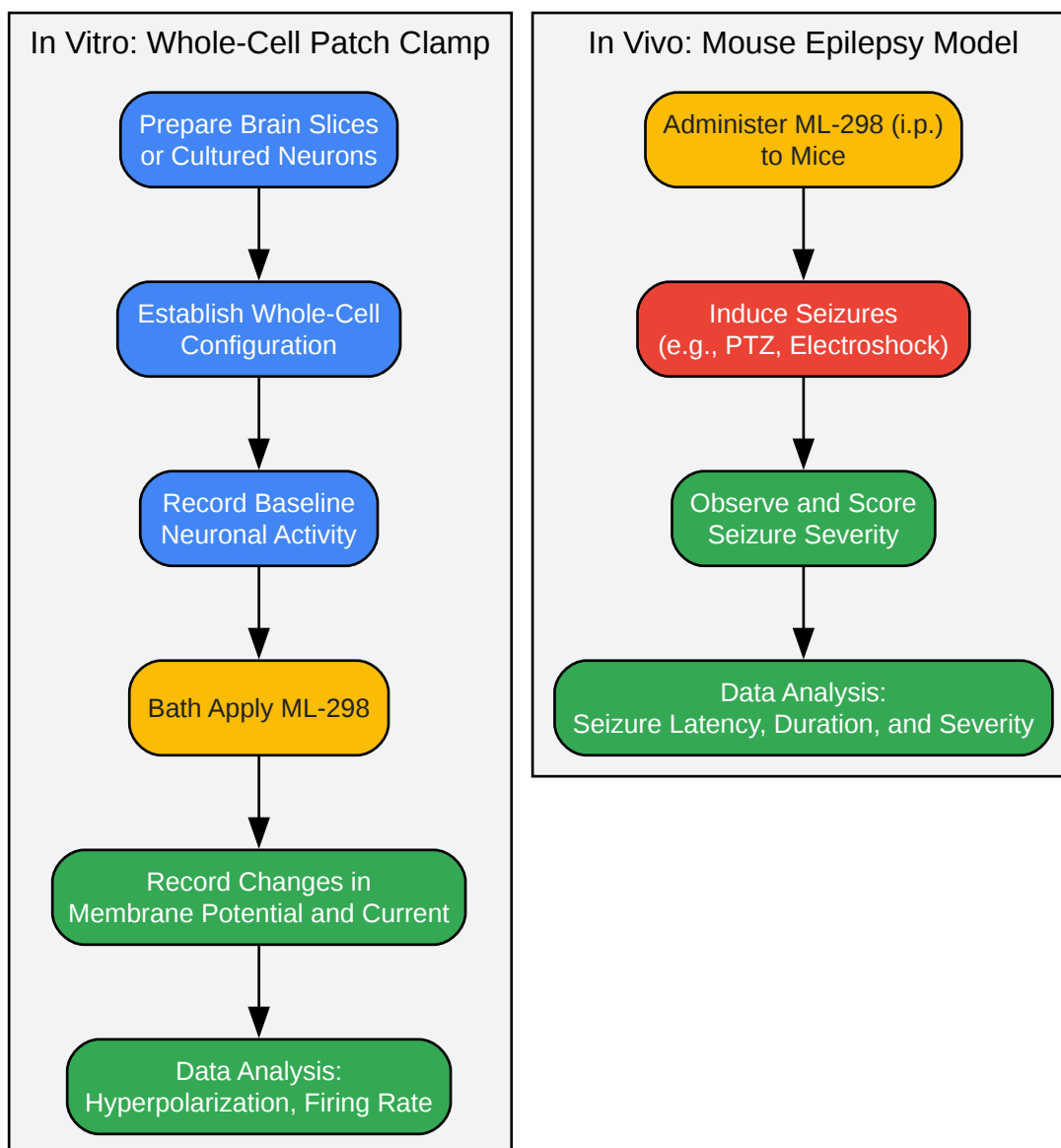
Data Presentation

Table 1: Potency and Selectivity of **ML-298** (ML297) on GIRK Channel Subtypes

GIRK Channel Subtype	Assay Type	EC50	Efficacy	Reference
GIRK1/GIRK2	Thallium Flux	160 nM	122.6%	[2]
GIRK1/GIRK2	Voltage Clamp	540 nM	94.5%	[2]
GIRK1/GIRK4	Thallium Flux	~1.3 μ M	-	[2]
GIRK1/GIRK3	Thallium Flux	914 nM	-	[3]
GIRK2/GIRK3	Thallium Flux	Inactive	-	[2]
Kir2.1	-	Inactive	-	[2]
Kv7.4	-	Inactive	-	[2]
hERG	-	Weakly active (IC50 = 10 μ M)	-	[3]

Signaling Pathway





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